

# Proper Disposal of BI-0115: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: BI-0115

Cat. No.: B10821675

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper disposal of **BI-0115**, a selective small molecule inhibitor of LOX-1.

**BI-0115** is utilized in research to block the cellular uptake of oxidized low-density lipoproteins (oxLDL).<sup>[1][2][3]</sup> While it is shipped as a non-hazardous chemical for research purposes, adherence to proper disposal protocols is crucial to maintain a safe laboratory environment and comply with regulations.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key quantitative data for **BI-0115** is presented below for easy reference.

Property	Value
CAS Number	4929-23-1
Molecular Formula	C <sub>15</sub> H <sub>14</sub> ClN <sub>3</sub> O
Molecular Weight	287.75 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
IC <sub>50</sub> for LOX-1	5.4 µM

(Data sourced from MedKoo Biosciences, Boehringer Ingelheim opnMe, and MedchemExpress product pages)[1][2][3]

## Step-by-Step Disposal Procedure

The following procedural guidance is based on safety data sheet recommendations for chemical waste disposal.

### 1. Personal Protective Equipment (PPE):

- Before handling **BI-0115** for disposal, ensure you are wearing appropriate PPE, including:
  - Safety glasses or goggles
  - Chemical-resistant gloves
  - A laboratory coat

### 2. Waste Collection:

- Collect waste **BI-0115**, including any contaminated consumables (e.g., pipette tips, tubes), in a designated and clearly labeled chemical waste container.
- Do not mix with other waste streams unless compatible.

### 3. Dissolution and Incineration:

- According to safety data information, the recommended disposal method is incineration.[4]
- Dissolve or mix the waste material with a combustible solvent.[4]
- This process should be carried out in a chemical incinerator equipped with an afterburner and exhaust air filtration.[4]

### 4. Regulatory Compliance:

- All disposal activities must be conducted in accordance with local, state, and federal regulations for chemical waste.[4]

- Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and to arrange for professional waste disposal services.

#### 5. Spill Management:

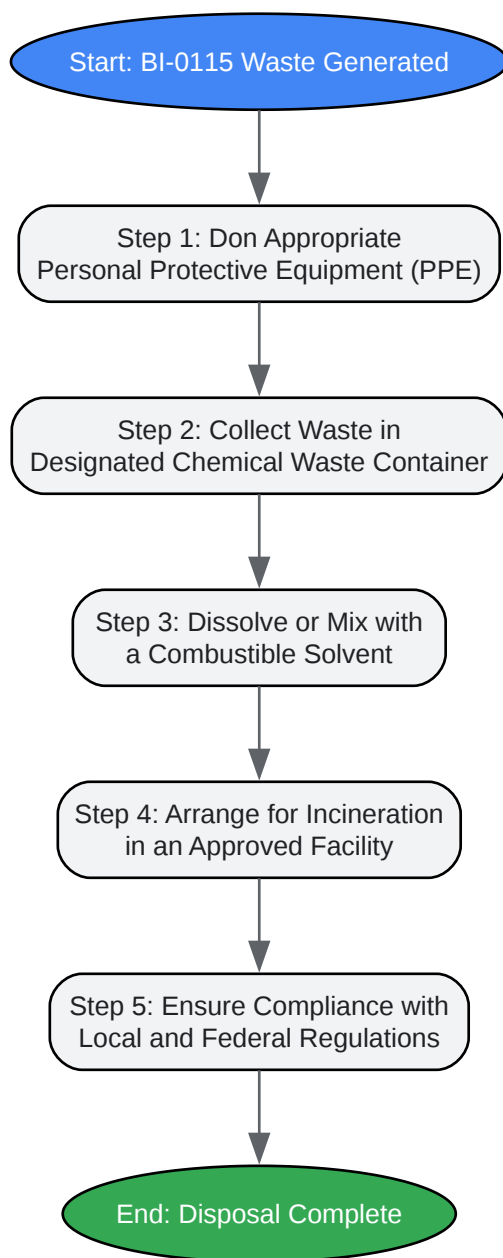
- In the event of a spill, avoid generating dust.
- Wear appropriate PPE and collect the spilled material using an absorbent pad or other suitable means.
- Place the collected material in a sealed container for disposal as chemical waste.
- Thoroughly clean the spill area.

#### Important Safety Precautions:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not allow **BI-0115** to enter soil, subsoil, surface water, or drains.[\[4\]](#)
- Ensure all wastewater from cleaning is collected and treated as hazardous waste.[\[4\]](#)

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **BI-0115**.



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### BI-0115 Proper Disposal Workflow

This content is intended for informational purposes only and does not supersede institutional or regulatory guidelines. Always consult your organization's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) before handling or disposing of any chemical.

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